

Furofenac-d3 deuterium labeling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Furofenac-d3

Cat. No.: S12899225

Get Quote

Furofenac-d3 Compound Profile

The table below summarizes the fundamental identification and chemical data for **Furofenac-d3** [1]:

Property	Description
Name	Furofenac-d3
CAS Number	1794754-03-2 [1]
Molecular Formula	C ₁₂ H ₁₁ D ₃ O ₃ [1]
Molecular Weight	209.26 g/mol [1]
Parent Compound	Furofenac
Isotopic Label	Three deuterium atoms (D) [1]
Chemical Structure	Deuterium-labeled version of Furofenac; deuterium atoms are typically located on a propyl chain: <chem>C(C(=O)C=C(C(OC(CC([2H])([2H])([2H])C2)=CC1</chem> [1]
Primary Applications	Used as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]

Property	Description
Storage & Handling	Store under recommended conditions in the Certificate of Analysis; for research use only, not for human use [1]

Research Applications and Deuteration Strategies

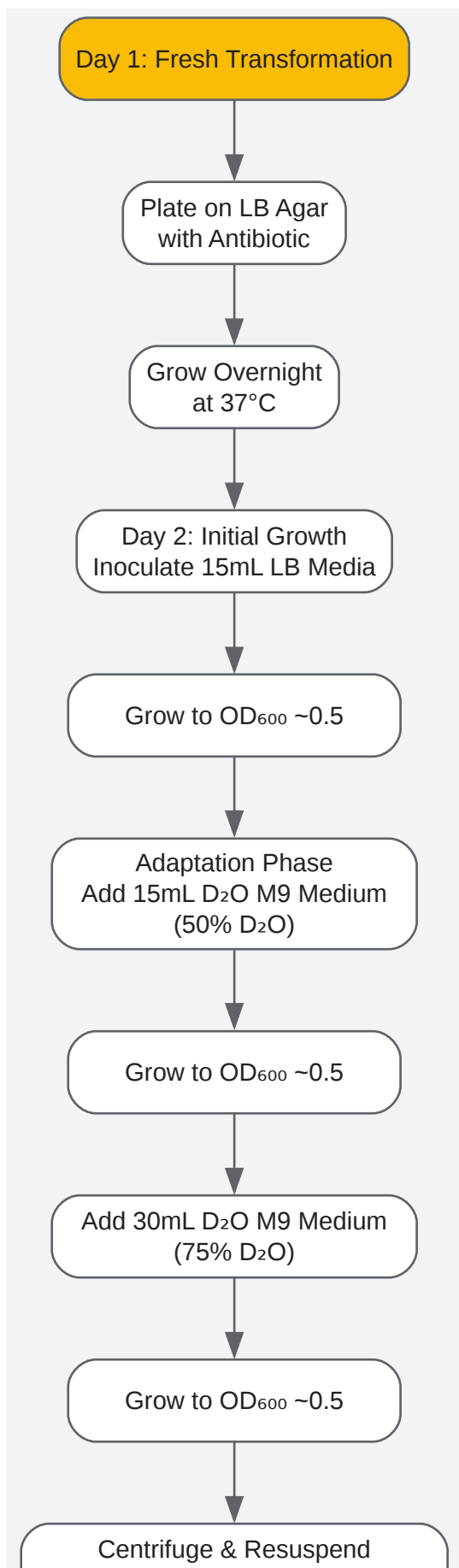
Furofenac-d3 is specifically designed for use in drug discovery and development. Its primary value lies in its use as a stable isotope-labeled internal standard, which is critical for generating accurate and reliable quantitative data in complex biological matrices [1].

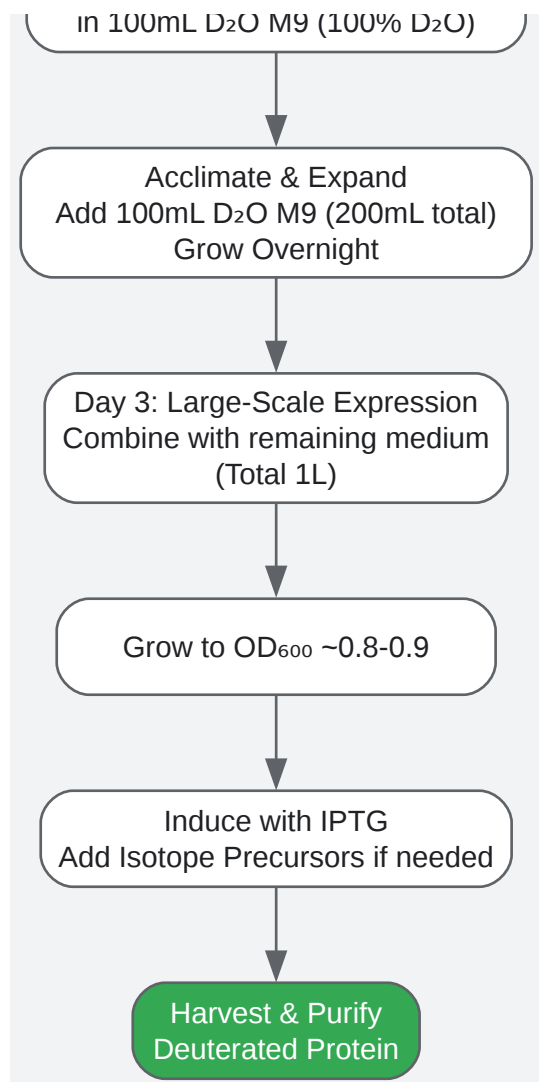
Deuterium labeling, as exemplified by **Furofenac-d3**, is a powerful strategy with several key applications in scientific research [1]:

- Pharmacokinetic and Metabolic Tracers:** Deuterated compounds are incorporated into drug molecules to study their Absorption, Distribution, Metabolism, and Excretion (ADME). The deuterium label allows researchers to track the drug and its metabolites within a biological system, distinguishing them from endogenous compounds [1].
- Internal Standards for Quantitation:** In techniques like LC-MS and GC-MS, a deuterated version of the analyte (e.g., **Furofenac-d3** for Furofenac) is added in a known amount to the sample. Since the deuterated and non-deuterated compounds behave almost identically during sample preparation and ionization but can be distinguished by the mass spectrometer, this allows for highly precise quantification of the non-deuterated drug, correcting for losses and instrument variability [1].
- Contrast in Biophysical Studies:** Beyond drug metabolism, deuterated molecules are essential in techniques like **Neutron Reflectometry** and **Small-Angle Neutron Scattering (SANS)**. The significant difference in scattering properties between hydrogen and deuterium allows scientists to "highlight" or "match out" specific parts of a complex structure, such as a model bacterial membrane, to determine its organization and thickness [2].

Methodological Context for Deuterated Samples

While the search results do not contain a specific synthetic protocol for **Furofenac-d3** itself, they provide critical context on producing deuterated materials for research. The following workflow visualizes a general protocol for generating deuterated proteins, which shares the core principle of incorporating deuterium into a complex molecule for analysis [3].





[Click to download full resolution via product page](#)

*General workflow for producing deuterated proteins in *E. coli* [3]*

The key to success in deuterium labeling, whether for small molecules like **Furofenac-d3** or complex proteins, lies in the specific reagents and controlled conditions [3] [4]:

- **Deuterium Sources:** For small molecules, deuteration can be achieved using reagents like D₃PO₄ and AcOD [4]. For biological expression, deuterated culture medium (²H-M9, made with D₂O) is used [3].
- **Critical Stepwise Adaptation:** A major challenge in producing deuterated biomaterials is that bacterial cells (e.g., *E. coli*) struggle to grow in high concentrations of D₂O. The published protocol overcomes this by using a careful, stepwise adaptation process that keeps cell density in the exponential phase, ensuring healthy growth and high protein yield [3].
- **Precursor Addition:** For specific labeling patterns (e.g., methyl group labeling in proteins), metabolic precursors like α-keto acids are added to the medium before induction [3].

Research Considerations

- **Use as a Tracer Only:** **Furofenac-d3** is strictly for research use as a tracer or internal standard. It is not approved for diagnostic or therapeutic use and is a controlled substance in some territories [1].
- **Impact of Deuteration:** Incorporating deuterium can alter the pharmacokinetic and metabolic profiles of a molecule. While this is leveraged for tracing, it also means the deuterated and non-deuterated forms are not perfectly identical, which must be considered in experimental design [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Furofenac-d3 | Stable Isotope [medchemexpress.com]
2. Deuterium Labeling Strategies for Creating Contrast in ... [pubmed.ncbi.nlm.nih.gov]
3. A simple protocol for the production of highly deuterated ... [pmc.ncbi.nlm.nih.gov]
4. Synthesis of deuterium-labeled flavanones [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Furofenac-d3 deuterium labeling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12899225#furofenac-d3-deuterium-labeling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com